

The Discovery and Synthesis of Paracetamol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Parcetasal*
CAS No.: *149703-47-9*
Cat. No.: *B8069486*

[Get Quote](#)

Introduction

Paracetamol, also known as acetaminophen, is one of the most widely used over-the-counter analgesic (pain reliever) and antipyretic (fever reducer) medications globally.^{[1][2]} Its popularity stems from its efficacy in treating mild to moderate pain and fever, coupled with a favorable safety profile when used at therapeutic doses.^{[3][4]} This technical guide provides an in-depth exploration of the historical discovery of paracetamol and the chemical synthesis routes employed for its production, from laboratory-scale preparations to industrial manufacturing processes.

The Discovery of Paracetamol: A Historical Overview

The journey of paracetamol from a laboratory curiosity to a household staple was a multi-decade process involving several key scientific figures.

- 1877-1878: First Synthesis Harmon Northrop Morse, a chemist at Johns Hopkins University, is widely credited with the first synthesis of paracetamol in 1877 or 1878.^[5] He achieved this

by reducing p-nitrophenol with tin in glacial acetic acid. However, the therapeutic potential of this newly synthesized compound was not explored at the time.

- **1887-1893: Early Pharmacological Investigations** In 1887, clinical pharmacologist Joseph von Mering tested paracetamol on patients. In a paper published in 1893, von Mering reported on the analgesic and antipyretic properties of paracetamol. However, he also noted a slight tendency for the compound to cause methemoglobinemia, a condition that reduces the blood's ability to carry oxygen, which led to the drug being largely disregarded in favor of other aniline derivatives like phenacetin.
- **1949-1950s: Rediscovery and Commercialization** Paracetamol remained in relative obscurity for several decades. In the 1940s, research revealed that paracetamol was the major and active metabolite of both acetanilide and phenacetin, and was responsible for their analgesic effects. This rediscovery by two teams of US researchers in 1949 highlighted its potential as a safer alternative to these precursors, which were associated with more severe side effects. This led to its commercial introduction in the United States in 1950 under the name Triagesic, a combination product with aspirin and caffeine. It was later marketed as a standalone product, with Children's Tylenol Elixir being introduced in 1955 and Panadol in the United Kingdom in 1956.

Synthesis of Paracetamol

The synthesis of paracetamol can be achieved through several chemical routes. The most common laboratory preparation involves the acetylation of p-aminophenol. Industrial processes often start from more readily available precursors like phenol, nitrobenzene, or hydroquinone.

Laboratory Synthesis from p-Aminophenol

The most common laboratory-scale synthesis of paracetamol is the acetylation of p-aminophenol using acetic anhydride. The reaction involves the nucleophilic attack of the amino group of p-aminophenol on the carbonyl carbon of acetic anhydride, forming an amide bond. Acetic acid is produced as a byproduct.

This protocol is a representative example of a common laboratory procedure.

Materials:

- p-Aminophenol
- Acetic anhydride
- Water
- Decolorizing charcoal (Norit) (optional)
- Sodium dithionite (optional, for decolorization)
- Hydrochloric acid (optional, for dissolving p-aminophenol)
- Sodium acetate (optional, for buffering)

Equipment:

- Erlenmeyer flask
- Hot plate or water bath
- Stir bar or glass rod
- Buchner funnel and filter flask
- Beaker
- Ice bath

Procedure:

- **Reaction Setup:** Weigh approximately 2.1 g of p-aminophenol and place it in a 125-mL Erlenmeyer flask. Add 35 mL of water.
- **Addition of Acetic Anhydride:** Add approximately 4.0 mL of acetic anhydride to the suspension of p-aminophenol in water.
- **Reaction:** Heat the mixture in a water bath at approximately 85°C, stirring occasionally, until the reaction is complete and a clear solution forms.

- **Crystallization:** Cool the reaction mixture in an ice bath to induce crystallization of the crude paracetamol.
- **Isolation of Crude Product:** Collect the crude solid product by suction filtration using a Buchner funnel. Wash the crystals with a small amount of cold water to remove impurities.

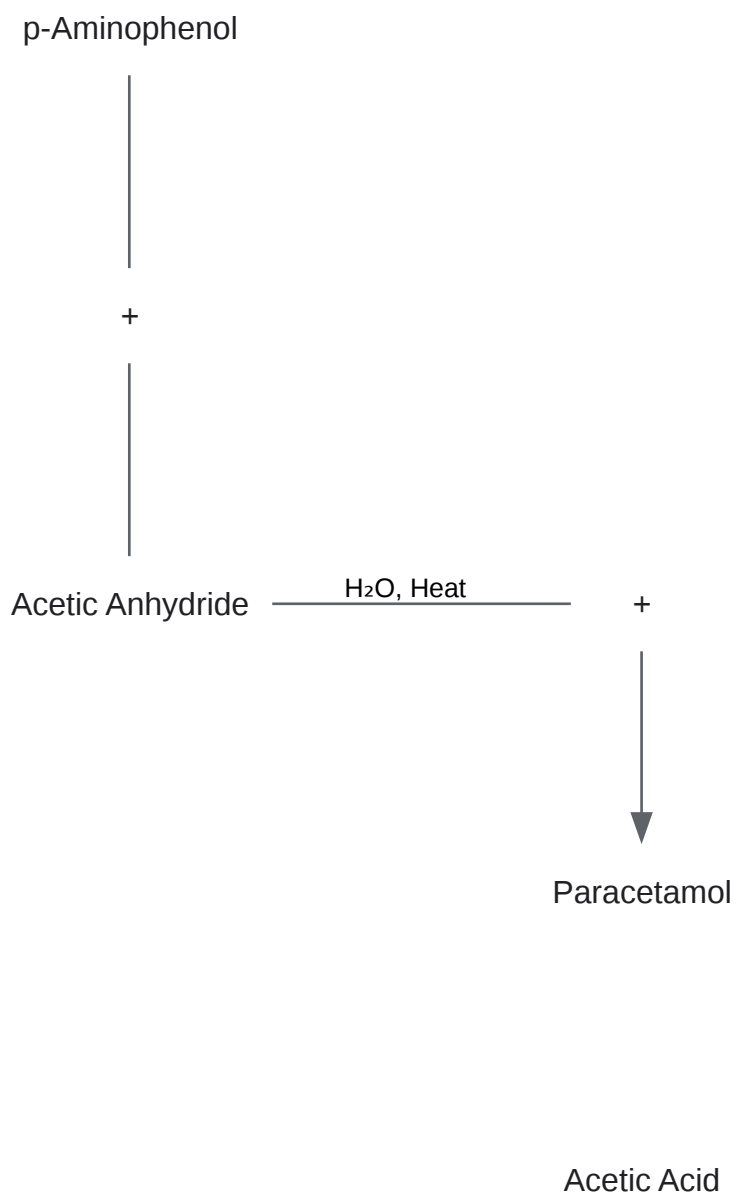
The crude paracetamol obtained from the synthesis often contains colored impurities, which are typically oxidation products of the p-aminophenol starting material. Purification is essential to obtain a high-purity final product and is commonly achieved through recrystallization.

Experimental Protocol: Recrystallization

- **Dissolution:** Transfer the crude paracetamol to a beaker. Add a minimal amount of hot water (e.g., 10 mL of deionized water per 1 g of crude product) and heat the mixture on a hot plate until all the solid dissolves. Paracetamol is significantly more soluble in hot water (5 g/100 cm³) than in cold water (1.4 g/100 cm³).
- **Decolorization (Optional):** If the solution is highly colored, a small amount of decolorizing charcoal (Norit) can be added to the hot solution to adsorb the colored impurities. The charcoal is then removed by hot gravity filtration. Alternatively, the crude product can be treated with a reducing agent like sodium dithionite to decolorize the impurities.
- **Cooling and Crystallization:** Allow the hot, clear solution to cool slowly to room temperature, and then place it in an ice-water bath to maximize the formation of pure paracetamol crystals.
- **Isolation of Pure Product:** Collect the purified crystals by suction filtration.
- **Drying:** Dry the purified crystals in an oven or a desiccator to a constant weight.

Parameter	Value	Reference
Molar Mass of p-Aminophenol	109.1 g/mol	
Molar Mass of Paracetamol	151.18 g/mol	
Melting Point of Pure Paracetamol	169°C	
Solubility in Cold Water	1.4 g / 100 cm ³	
Solubility in Hot Water	5 g / 100 cm ³	
Typical Laboratory Yield	40-80%	

The following diagrams illustrate the overall synthesis from p-aminophenol and the reaction mechanism.



[Click to download full resolution via product page](#)

Caption: Overall reaction for the synthesis of paracetamol from p-aminophenol.

p-Aminophenol attacks Acetic Anhydride $\xrightarrow{\text{Nucleophilic Attack}}$ Tetrahedral Intermediate Forms $\xrightarrow{\text{Elimination of Acetate}}$ Paracetamol and Acetic Acid Formed

[Click to download full resolution via product page](#)

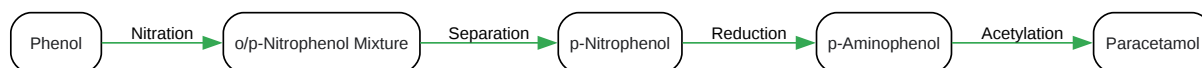
Caption: Simplified mechanism for the acetylation of p-aminophenol.

Industrial Synthesis Routes

Industrial production of paracetamol often utilizes starting materials that are more economical on a large scale. The key intermediate in many of these processes is p-aminophenol, which is then acetylated as in the laboratory synthesis.

A common industrial route starts with phenol. This multi-step process involves:

- **Nitration of Phenol:** Phenol is nitrated using nitric acid and sulfuric acid to produce a mixture of o-nitrophenol and p-nitrophenol.
- **Separation of Isomers:** The desired p-nitrophenol isomer is separated from the o-nitrophenol byproduct.
- **Reduction of p-Nitrophenol:** The nitro group of p-nitrophenol is reduced to an amino group to form p-aminophenol. This reduction is typically carried out by catalytic hydrogenation (e.g., using a Raney nickel catalyst) or with reducing agents like sodium borohydride.
- **Acetylation of p-Aminophenol:** The resulting p-aminophenol is then acetylated with acetic anhydride to produce paracetamol.

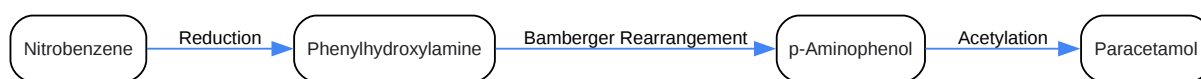


[Click to download full resolution via product page](#)

Caption: Industrial synthesis pathway of paracetamol starting from phenol.

Another industrial route begins with nitrobenzene.

- **Reduction of Nitrobenzene:** Nitrobenzene is reduced to form phenylhydroxylamine.
- **Bamberger Rearrangement:** Phenylhydroxylamine undergoes an acid-catalyzed rearrangement (the Bamberger rearrangement) to form p-aminophenol.
- **Acetylation of p-Aminophenol:** The p-aminophenol is then acetylated to yield paracetamol.

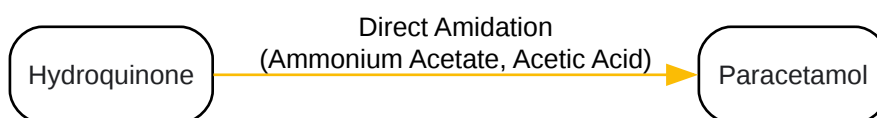


[Click to download full resolution via product page](#)

Caption: Industrial synthesis pathway of paracetamol starting from nitrobenzene.

A more recent, "greener" synthesis route has been developed starting from hydroquinone, which can be derived from renewable resources like lignocellulosic biomass.

- **Direct Amidation:** Hydroquinone is directly converted to paracetamol in a one-pot reaction using an amidating agent like ammonium acetate in acetic acid at elevated temperatures. This route avoids the use of harsh nitrating agents and metallic catalysts, offering high yield and selectivity (>95%).



[Click to download full resolution via product page](#)

Caption: Green synthesis pathway of paracetamol starting from hydroquinone.

Conclusion

The discovery of paracetamol was a gradual process, with its initial synthesis by Harmon Northrop Morse in the 1870s being followed by decades of dormancy before its pharmacological value was fully appreciated in the mid-20th century. The synthesis of this vital medicine has evolved from classical laboratory methods, primarily the acetylation of p-aminophenol, to sophisticated and efficient industrial processes starting from basic chemical feedstocks like phenol and nitrobenzene. Modern advancements in green chemistry are paving the way for more sustainable production routes, such as the direct synthesis from hydroquinone. The continued optimization of these synthetic pathways is crucial for ensuring a stable and environmentally responsible supply of one of the world's most essential medicines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. fevermates.com \[fevermates.com\]](https://fevermates.com)
- [2. Synthesis of paracetamol and 4-aminophenol from hydroquinone - ACS Green Chemistry \[gcande.digitellinc.com\]](https://gcande.digitellinc.com)
- [3. uwaterloo.ca \[uwaterloo.ca\]](https://uwaterloo.ca)
- [4. The Science of Paracetamol Production: Unveiling Farmson Pharmaceuticals' Precision - Farmson Pharmaceutical Gujarat Private Limited \[farmson.com\]](https://farmson.com)
- [5. reagent.co.uk \[reagent.co.uk\]](https://reagent.co.uk)
- To cite this document: BenchChem. [The Discovery and Synthesis of Paracetamol: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8069486/docs#the-discovery-and-synthesis-of-paracetamol-a-technical-guide\]](https://www.benchchem.com/product/b8069486/docs#the-discovery-and-synthesis-of-paracetamol-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)